

Technical Guide: Safety and Handling of 2-Chloro-5-iodotoluene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Chloro-5-iodotoluene

Cat. No.: B057329

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for **2-Chloro-5-iodotoluene** (CAS No. 116632-41-8). The information is intended to support laboratory personnel in minimizing risks and ensuring safe operational procedures.

Chemical Identification and Properties

2-Chloro-5-iodotoluene is a halogenated aromatic hydrocarbon.^[1] Its key physical and chemical properties are summarized below.

Property	Value	Reference
CAS Number	116632-41-8	[1][2][3]
Molecular Formula	C ₇ H ₆ ClI	[1][2][3]
Molecular Weight	252.48 g/mol	[1][2][3]
Appearance	Colorless to red to green clear liquid	[4]
Boiling Point	239 °C (lit.)	[1]
Density	1.81 g/mL at 25 °C (lit.)	[1]
Refractive Index	n ₂₀ /D 1.624 (lit.)	[1]
Flash Point	110 °C (230 °F) - closed cup	[1]
Storage	Room temperature	[2][3]

Hazard Identification and Classification

2-Chloro-5-iodotoluene is classified as a hazardous substance. The following table summarizes its GHS classification.

Hazard Class	Category
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)

Signal Word: Warning[1]

Hazard Statements:

- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]

- H335: May cause respiratory irritation.[1]

Precautionary Statements:

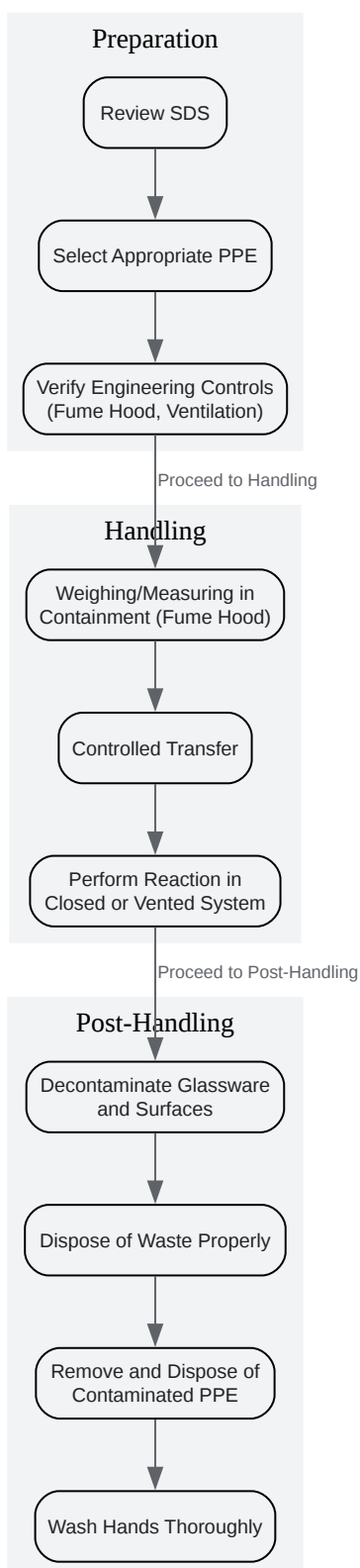
- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.[1]
- P264: Wash skin thoroughly after handling.
- P271: Use only outdoors or in a well-ventilated area.[1]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302 + P352: IF ON SKIN: Wash with plenty of water.[1][4]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]
- P362 + P364: Take off contaminated clothing and wash it before reuse.[4]

Toxicological Information

Specific quantitative toxicity data, such as LD50 or LC50 values, for **2-Chloro-5-iodotoluene** are not readily available in the public domain. However, based on its classification, it is known to be an irritant to the skin, eyes, and respiratory system.[1] The target organ for its toxicity upon single exposure is the respiratory system.[1]

Experimental Protocols and Handling

Due to the lack of specific, published experimental protocols for the handling of **2-Chloro-5-iodotoluene**, a general safe handling workflow for hazardous chemicals should be strictly followed.



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General Laboratory Workflow for Handling **2-Chloro-5-iodotoluene**

Engineering Controls

- All handling of **2-Chloro-5-iodotoluene** should be conducted within a certified chemical fume hood to minimize inhalation exposure.
- Ensure the fume hood has adequate airflow and is functioning correctly before starting any work.
- An eyewash station and safety shower must be readily accessible.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **2-Chloro-5-iodotoluene**:

Protection Type	Specific Recommendations	Rationale
Hand Protection	Chemically resistant gloves (e.g., Nitrile). Inspect gloves prior to use.	To prevent skin contact and absorption.
Eye/Face Protection	Chemical safety goggles and a face shield.	To protect against splashes and vapors, preventing eye irritation.[1]
Respiratory Protection	A NIOSH-approved respirator with an organic vapor cartridge and a P100 particulate filter may be required for operations with a high potential for aerosolization or if ventilation is inadequate. A dust mask type N95 (US) is recommended for handling the solid form.[1]	To prevent respiratory tract irritation.
Skin and Body Protection	A chemically resistant lab coat worn over personal clothing.	To minimize skin contact.

Handling and Storage

- Avoid contact with skin and eyes.
- Avoid formation of dust and aerosols.
- Wash hands thoroughly after handling.
- Keep containers tightly closed in a dry, cool, and well-ventilated place.

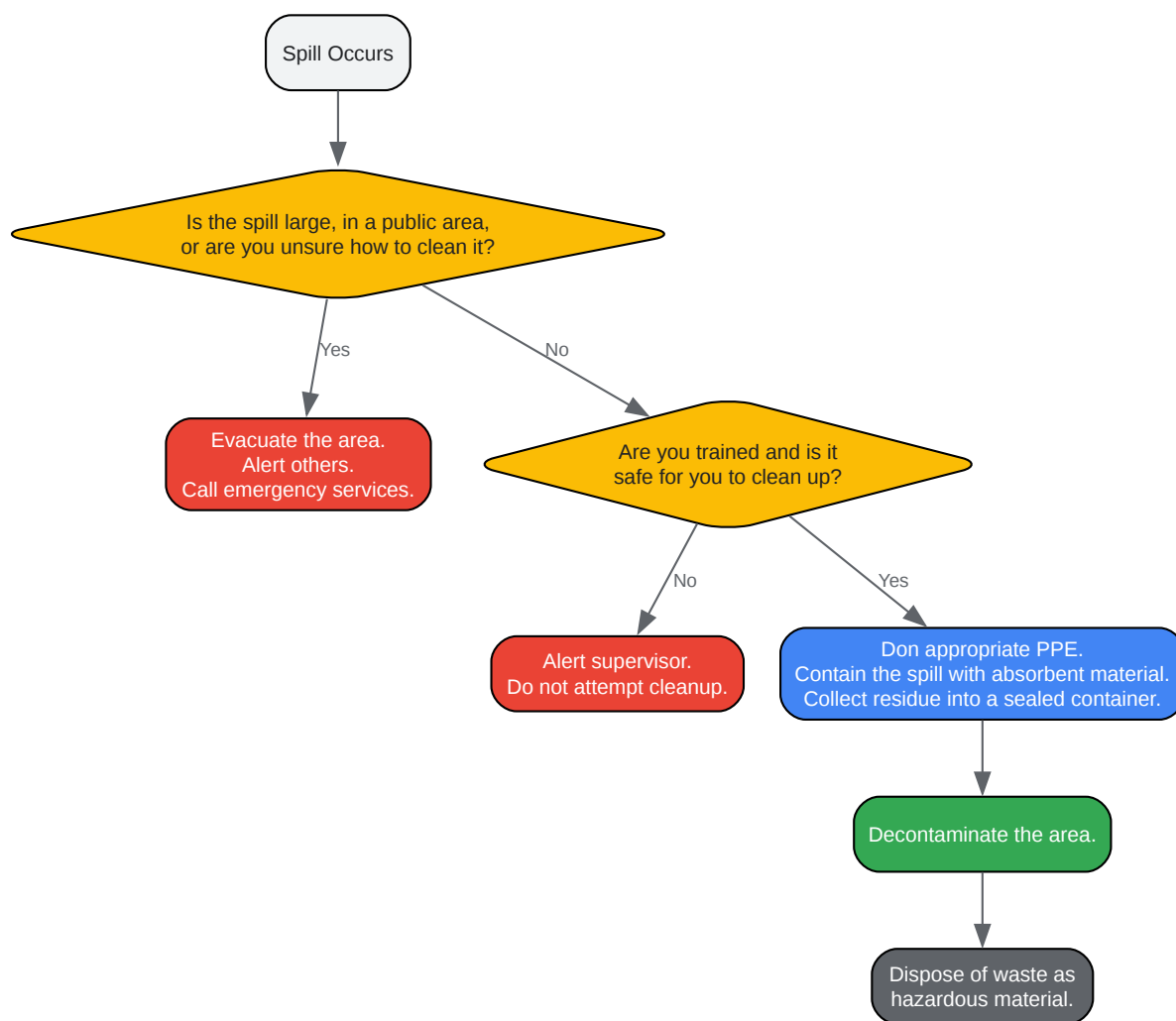
Emergency Procedures

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the exposed person to fresh air at once. If breathing has stopped, perform artificial respiration. Get medical attention as soon as possible.[5]
Skin Contact	Immediately flush the contaminated skin with plenty of water for at least 15 minutes. Remove contaminated clothing. If skin irritation persists, call a physician.[2][5]
Eye Contact	Immediately wash (irrigate) the eyes with large amounts of water for at least 15 minutes, occasionally lifting the lower and upper lids. Get medical attention immediately.[2][5]
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Call a physician or poison control center immediately.

Spill Response

In the event of a spill, follow the emergency response decision tree outlined below.



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Emergency Spill Response Decision Tree

Spill Cleanup Procedure:

- Wear appropriate personal protective equipment.
- For liquid spills, soak up with inert absorbent material.

- For solid spills, sweep up and shovel. Avoid creating dust.
- Collect the material in a suitable, closed container for disposal.
- Prevent further leakage or spillage if it is safe to do so.
- Do not let the product enter drains.

Disposal Considerations

Dispose of **2-Chloro-5-iodotoluene** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. This material should be disposed of as hazardous waste.

This technical guide is intended to supplement, not replace, formal safety training and the specific Safety Data Sheet (SDS) provided by the manufacturer. Always consult the SDS for the most current and detailed safety information before handling this chemical.

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- To cite this document: BenchChem. [Technical Guide: Safety and Handling of 2-Chloro-5-iodotoluene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b057329#2-chloro-5-iodotoluene-safety-and-handling-precautions]

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